Technical Support Center: Quality Control for 1-Nitro-3-nitrosopyrene Standards

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Compound of Interest	
Compound Name:	*1-Nitro-3-nitrosopyrene*
CAS No.:	*144886-19-1*
Cat. No.:	*B125135*

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Introduction: The Instability Paradox

Working with **1-Nitro-3-nitrosopyrene** (1-N-3-NOP) presents a unique analytical paradox: the very reactivity that makes it a potent mutagen and critical metabolic intermediate also makes it an incredibly fragile reference standard.[1]

Unlike its parent compound (1,3-Dinitropyrene) or its reduced metabolite (1-Amino-3-nitropyrene), the nitroso (-NO) moiety is chemically "anxious."[1] It sits in an intermediate oxidation state, ready to either scavenge oxygen to return to a nitro group or accept protons to become an amine.

This guide is not just a list of steps; it is a containment strategy for a molecule that wants to change its identity.

Module 1: Purity & Identity Verification (The "In-Door" Check)[1]

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Context: You have just received a vial of 1-N-3-NOP. Before using it in cell assays or spiking studies, you must validate that it hasn't oxidized during transit.

Q1: How do I definitively distinguish 1-N-3-NOP from its oxidation product, 1,3-Dinitropyrene (1,3-DNP)?

A: You cannot rely solely on UV retention time, as the structural similarity often leads to co-elution on standard C18 columns. You must use Mass Spectrometry (MS) or high-resolution NMR.[1]

- The Mass Shift: The most reliable indicator is the molecular weight difference.
  - 1-N-3-NOP: MW 276.25 Da[1]
  - 1,3-DNP: MW 292.25 Da[1]
  - Diagnostic: A mass shift of +16 Da (Oxygen insertion) indicates your standard has oxidized to the dinitro form.
- NMR Signature (If available):
  - The proton adjacent to a -NO group (nitroso) has a distinct chemical shift compared to one adjacent to a $-NO_2$ group (nitro).[1] The nitroso group is generally less electron-withdrawing than the nitro group, causing an upfield shift of the ortho-protons relative to the dinitro analog.

Q2: What is the "Gold Standard" HPLC method for purity assessment?

A: Avoid aggressive heating or acidic mobile phases that can catalyze disproportionation.[1]

Recommended Protocol:

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Parameter	Condition	Reason
Column	C18 (e.g., Agilent Zorbax Eclipse or Waters BEH), 2.1 x 100 mm, 1.7-3.5 µm	Standard hydrophobic resolution.[1]
Mobile Phase A	Water + 5mM Ammonium Acetate (pH 6.5-7.[1]0)	Neutral pH prevents acid-catalyzed degradation.[1]
Mobile Phase B	Acetonitrile (ACN)	Methanol can sometimes react with excited nitro states; ACN is more inert.[1]
Gradient	50% B to 95% B over 10 mins	Nitropyrenes are highly lipophilic and elute late.[1]
Detection	UV at 254 nm & 360 nm	360 nm is specific for the yellow nitro-chromophore, reducing background noise.
Temperature	25°C (Ambient)	CRITICAL: Do NOT heat the column oven >30°C. Heat accelerates oxidation.[1]

Module 2: Stability & Handling (The "Bench" Check)

Context: The standard is pure, but you need to prepare stock solutions. This is the highest-risk phase for degradation.[1]

Q3: My solution turned from bright orange to a muddy brown. Is it compromised?

A:Yes. Discard it immediately. Nitrosopyrenes are photolabile.[1] Exposure to ambient lab light (fluorescent UV) causes photo-oxidation or formation of radical intermediates.[1]

- Mechanism: Light energy cleaves the weak N-O bond or excites the aromatic ring, facilitating reaction with dissolved oxygen.

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- Prevention: All handling must be done under yellow light (sodium vapor) or in vessels wrapped completely in aluminum foil.[1]

Q4: Can I use an ultrasonic bath to dissolve the solid?

A:Proceed with extreme caution. Ultrasonication generates local hotspots (cavitation) and free radicals (hydroxyl radicals from water).[1]

- Risk: These radicals will attack the nitroso group, rapidly converting it to 1,3-DNP or degrading the pyrene core.
- Better Alternative: Vortex gently for 1-2 minutes. If sonication is necessary, use an ice bath, limit to 10-second bursts, and flush the headspace with Argon before capping.

Q5: What is the correct storage condition for stock solutions?

A: Never store in protic solvents (Methanol/Ethanol) for long periods.

- Solvent: Anhydrous DMSO or Toluene is preferred for long-term stability.[1]
- Temperature: -80°C is ideal; -20°C is acceptable for short term (<1 month).[1]
- Atmosphere: Always purge the vial with Nitrogen or Argon gas before freezing to displace oxygen.

Module 3: Troubleshooting Analytical Anomalies

Context: You are running samples, but the data looks "weird."

Q6: I see "split peaks" or "fronting" in my chromatogram.

A: This is likely on-column degradation, not a column failure.[1]

- Cause: If the injector or column is contaminated with metal ions (Fe, Cu), they can catalyze the reduction of the nitroso group to an amine (1-Amino-3-nitropyrene) during the run.

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- Fix: Pass your mobile phase through a chelating resin or add 0.1 mM EDTA to the aqueous phase (if using UV detection; EDTA suppresses MS signal, so avoid for LC-MS). Ensure your frit is PEEK, not stainless steel, if possible.

Q7: The MS signal intensity for 1-N-3-NOP is fluctuating wildly between injections.

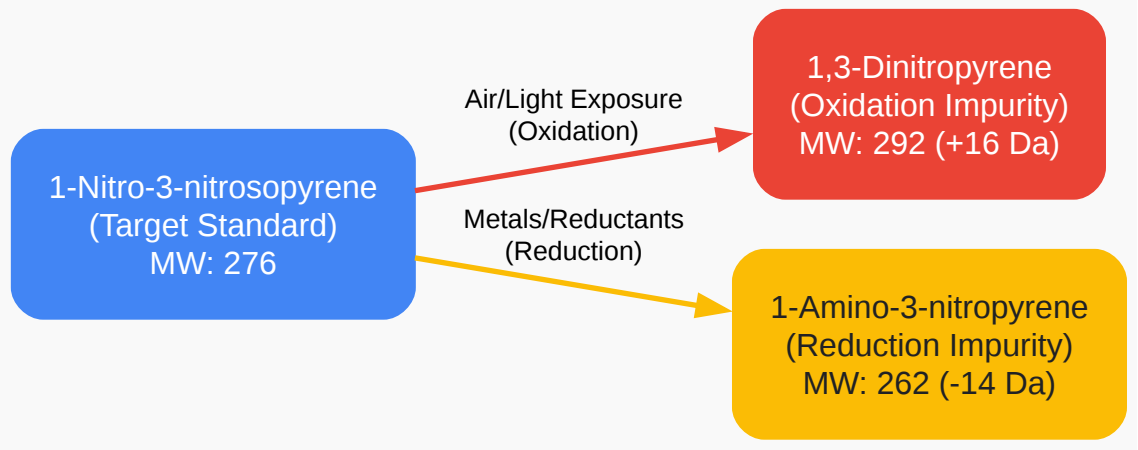
A: This suggests In-Source Fragmentation/Oxidation.[1]

- Mechanism: The high voltage and heat in an ESI (Electrospray Ionization) source can artificially oxidize the nitroso group to a nitro group before it hits the detector.
- Test: Lower the Desolvation Temperature and Capillary Voltage. If the ratio of [M+16] (Oxidized) to [M] (Parent) decreases as you lower the temp, the oxidation is instrumental, not chemical.

Visualizing the QC Logic

Diagram 1: The Degradation Trap

This diagram illustrates the two primary "death pathways" for 1-N-3-NOP: Oxidation (to DNP) and Reduction (to Amine).[1]



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Caption: The "Danger Zone": 1-N-3-NOP sits precariously between oxidation (Red) and reduction (Yellow).[1]

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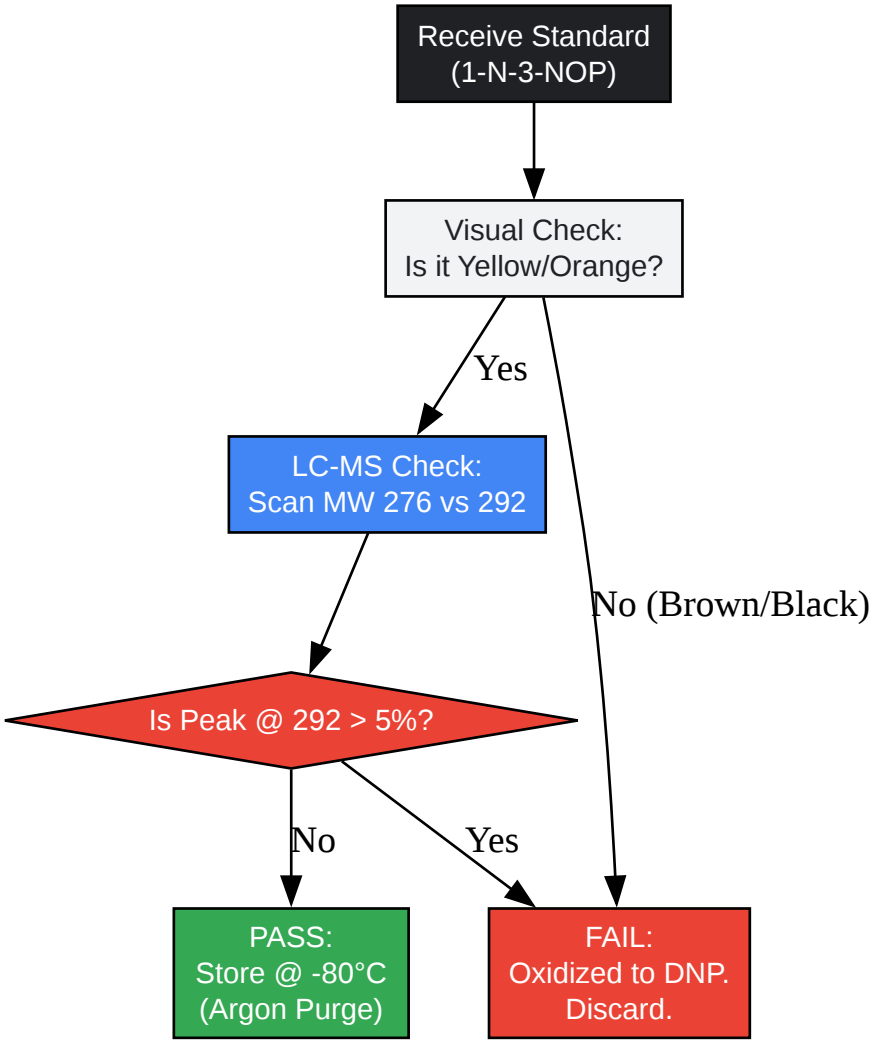
Diagram 2: QC Workflow Decision Tree

Follow this logic upon receipt of the standard.



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Caption: Step-by-step decision matrix for validating incoming 1-N-3-NOP standards.

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